

Technical Guide: Safety and Handling of (E)-Ethyl 4,4-dimethoxybut-2-enoate

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Compound of Interest

Compound Name: (E)-Ethyl 4,4-dimethoxybut-2-enoate

Cat. No.: B046319

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **(E)-Ethyl 4,4-dimethoxybut-2-enoate** (CAS No. 114736-25-3). The information herein is compiled from available chemical data and safety protocols for structurally related compounds, intended to provide a thorough understanding of the necessary precautions for laboratory and drug development settings.

Chemical and Physical Properties

(E)-Ethyl 4,4-dimethoxybut-2-enoate is a clear, colorless oil.^[1] While a comprehensive, officially published Material Safety Data Sheet (MSDS) for this specific compound is not readily available, its physical and chemical properties can be summarized from supplier data and computational models.

Property	Value	Source
CAS Number	114736-25-3	[1] [2]
Molecular Formula	C ₈ H ₁₄ O ₄	[1] [2] [3]
Molecular Weight	174.19 g/mol	[2]
Appearance	Clear Colourless Oil	[1]
Storage Temperature	2-8°C (Refrigerator)	[1] [4]

Hazard Identification and Safety Precautions

Due to the lack of a specific MSDS, a precautionary approach is warranted, assuming hazards associated with unsaturated esters. Unsaturated polyester resins, which contain unsaturated esters, are classified as flammable liquids.[\[5\]](#)[\[6\]](#) Styrene, a component in these resins, is a skin sensitizer and can cause irritation upon inhalation.[\[7\]](#) Therefore, similar precautions should be taken.

Potential Hazards:

- May cause skin and eye irritation upon direct contact.
- Inhalation of vapors may cause respiratory tract irritation.
- May be harmful if swallowed.
- The compound is an unsaturated ester, a class of chemicals that can be flammable.

Personal Protective Equipment (PPE)

A critical aspect of safe handling is the consistent use of appropriate personal protective equipment.[\[8\]](#)

PPE Category	Specification
Eye Protection	Chemical safety goggles or a face shield.[8]
Hand Protection	Chemically resistant gloves (e.g., nitrile).[8]
Body Protection	Laboratory coat or chemical-resistant apron.[8]
Respiratory Protection	To be used in a well-ventilated area. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is recommended.[7]

Handling and Storage Procedures

Proper handling and storage are crucial to maintain the integrity of the compound and ensure laboratory safety.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[9][10]
- Avoid direct contact with skin, eyes, and clothing.[9]
- Do not eat, drink, or smoke in the handling area.[11]
- Wash hands thoroughly after handling.[9][11]
- Keep containers tightly closed when not in use.
- Keep away from heat, sparks, and open flames.[12]

Storage:

- Store in a tightly sealed container in a refrigerator at 2-8°C.[1][4]
- Store away from incompatible materials such as strong oxidizing agents.[12]
- The storage area should be cool, dry, and well-ventilated.[13]

Experimental Protocols

The following are generalized protocols for the safe handling of **(E)-Ethyl 4,4-dimethoxybut-2-enoate** in a research setting.

General Handling Workflow

This workflow outlines the standard procedure for using the chemical in an experiment.

Standard Handling Workflow

Emergency Procedures: Chemical Spill

In the event of a chemical spill, a quick and informed response is crucial to minimize potential harm.^[14]

Minor Chemical Spill Response

Major Chemical Spill Response

First Aid Measures

These are general first aid guidelines. Always consult the available safety data for the specific chemical being used.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.[15]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation develops.[14]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[9]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[14]

Disposal Considerations

All waste materials, including contaminated absorbents and PPE, should be collected in a sealed, properly labeled container.[16] Disposal must be in accordance with local, state, and federal regulations for hazardous chemical waste. Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.[16]

This guide is intended for informational purposes and should be used in conjunction with your institution's specific safety protocols and the professional judgment of trained personnel. Always prioritize safety in the laboratory.

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